

# Flavanthrone (CAS 475-71-8): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Flavanthrone

Cat. No.: B036509

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## Abstract

**Flavanthrone**, with the Chemical Abstracts Service (CAS) number 475-71-8, is a polycyclic aromatic compound classified as a vat dye and organic pigment.<sup>[1][2][3]</sup> Its robust chemical structure imparts properties such as high thermal stability and lightfastness, making it valuable in the textile and coatings industries.<sup>[1][3]</sup> Beyond its industrial applications, **flavanthrone** has garnered interest in the scientific community for its potential antioxidant, anti-inflammatory, and antimicrobial properties, characteristic of the broader flavonoid family to which it belongs.<sup>[3][4]</sup> This technical guide provides an in-depth overview of the chemical and physical properties of **flavanthrone**, detailed experimental protocols for its synthesis and analysis, and an exploration of its potential biological activities and mechanisms of action.

## Chemical and Physical Properties

**Flavanthrone** is a yellow to orange crystalline solid that is insoluble in water but exhibits solubility in concentrated sulfuric acid and certain organic solvents like nitrobenzene.<sup>[1][5]</sup> It is an odorless compound with high thermal stability under normal conditions.<sup>[1]</sup>

## Identifiers and Descriptors

Property	Value	Reference(s)
CAS Number	475-71-8	[1][2][6]
Molecular Formula	C <sub>28</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[2][6]
Molecular Weight	408.41 g/mol	[2]
IUPAC Name	Benzo[h]benz[3] [4]acridino[2,1,9,8- klmna]acridine-8,16-dione	[6]
InChI	InChI=1S/C28H12N2O2/c31- 27-15-7-3-1-5-13(15)25-21- 17(27)9-12-20-23(21)24- 19(29-25)11-10-18- 22(24)26(30-20)14-6-2-4-8- 16(14)28(18)32/h1-12H	[4][6]
InChIKey	KJPJZBYFYBYKPK- UHFFFAOYSA-N	[6]
Canonical SMILES	C1=CC=C2C(=C1)C3=NC4=C 5C6=C(C=C4)C(=O)C7=CC=C C=C7C6=NC8=C5C3=C(C2= O)C=C8	[6]
Synonyms	Pigment Yellow 24, Vat Yellow 1, Flavanthrene, C.I. 70600	[1][2][3][5]

## Physical Properties

Property	Value	Reference(s)
Appearance	Yellow to orange powder/brownish-yellow needles	[1][2]
Boiling Point	730.1 °C at 760 mmHg	[2]
Flash Point	365.3 °C	[2]
Density	1.575 g/cm <sup>3</sup>	[2]
Vapor Pressure	3.56E-21 mmHg at 25°C	[2]
Refractive Index	1.936	[2]
Solubility	Soluble in dilute alkaline solutions and hot nitrobenzene; slightly soluble in o-chlorophenol, pyridine, and sulfuric acid; insoluble in water, acetone, ethanol, toluene, or chloroform.	[1][2][5]

## Spectral Data

### Mass Spectrometry

Mass spectrometry data for **flavanthrone** is available in public databases such as PubChem, which includes a GC-MS spectrum from the National Institute of Standards and Technology (NIST).[6]

### Infrared (IR) Spectroscopy

The IR spectrum of **flavanthrone** is also accessible through chemical databases and provides information about its functional groups.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

While mentioned in some chemical databases, detailed experimental <sup>1</sup>H and <sup>13</sup>C NMR spectral data for **flavanthrone** are not readily available in the public domain.[1]

## UV-Visible (UV-Vis) Spectroscopy

The conjugated double bond system in **flavanthrone**'s structure is responsible for its absorption of light in the visible spectrum, resulting in its characteristic yellow to orange color.

[4]

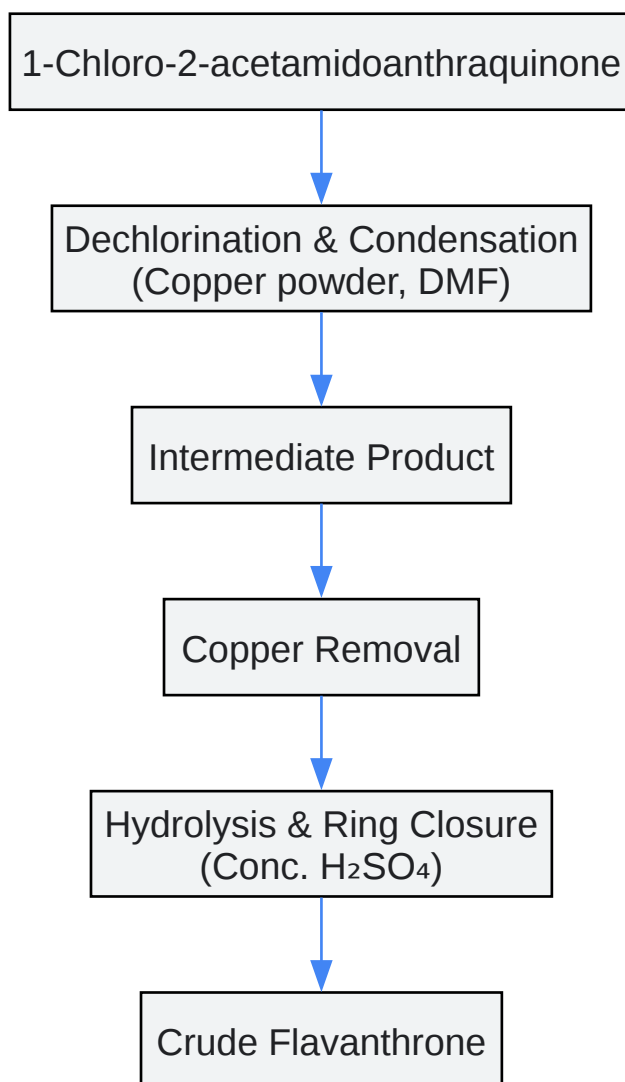
## Experimental Protocols

### Synthesis of Flavanthrone

One documented method for the synthesis of **flavanthrone** involves the use of 1-chloro-2-acetamidoanthraquinone as a starting material. The process includes a dechlorination and condensation reaction catalyzed by copper powder in a dimethylformamide (DMF) medium. Following the removal of copper, the intermediate product is hydrolyzed and undergoes ring closure in the presence of concentrated sulfuric acid.[1]

Another approach involves the treatment of 2-amino-anthraquinone with antimony pentachloride or titanium tetrachloride in nitrobenzene.[1]

Illustrative Synthesis Workflow:



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Caption: A simplified workflow for the synthesis of **flavanthrone**.

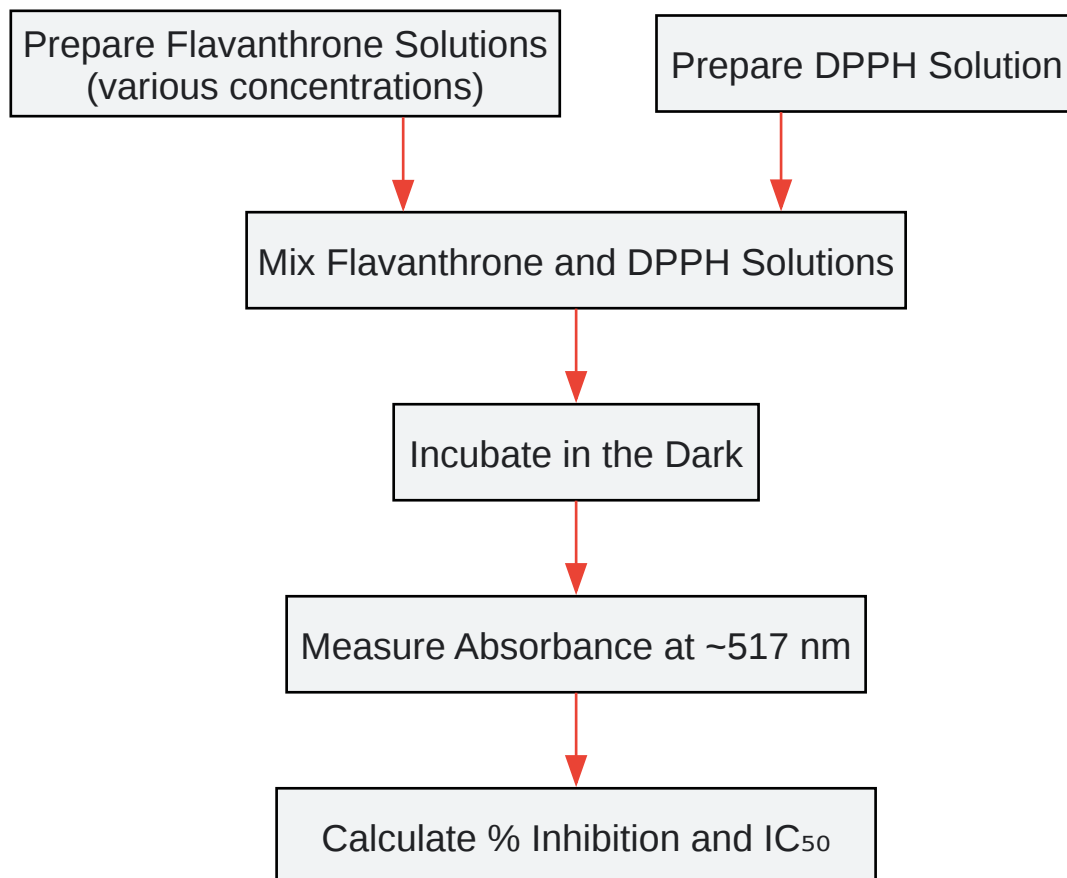
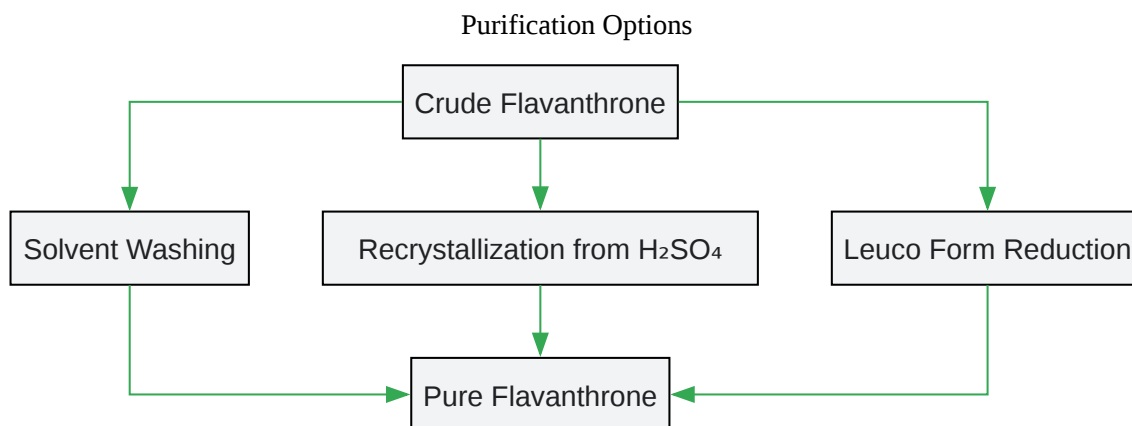
## Purification of Flavanthrone

Crude **flavanthrone** often requires purification to remove unreacted starting materials and by-products. Common purification methods include:

- Solvent Washing: Washing the crude product with solvents such as hot water, nitrobenzene, or sulfuric acid solutions.
- Recrystallization from Sulfuric Acid: Dissolving the impure **flavanthrone** in sulfuric acid and then recrystallizing it.

- Leuco Form Reduction: Reducing the **flavanthron**e to its water-soluble leuco form, followed by recrystallization.

Purification Process Flow:



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## References

- 1. Page loading... [wap.guidechem.com]
- 2. Cas 475-71-8, FLAVANTHRONE | lookchem [lookchem.com]
- 3. The Color of Art Pigment Database: Pigment Yellow - PY [artiscreation.com]
- 4. CAS 475-71-8: Flavanthrone | CymitQuimica [cymitquimica.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Flavanthrone | C<sub>28</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub> | CID 68059 - PubChem [pubchem.ncbi.nlm.nih.gov]
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